

Technical Support Center: N-(5-aminopentyl)hydroxylamine Stability Guide

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Compound of Interest

Compound Name: *N-(5-aminopentyl)hydroxylamine dihydrochloride*

CAS No.: 1002-38-6

Cat. No.: B2595484

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Executive Summary: The Stability-Reactivity Paradox

N-(5-aminopentyl)hydroxylamine (

) is a bifunctional building block primarily known as the precursor to Desferrioxamine B (DFOB). Its handling requires navigating a critical trade-off:

- **Stability Zone (pH < 6.0):** The molecule is stable only when the hydroxylamine nitrogen is protonated ().
- **Reactivity Zone (pH 7.5 – 8.5):** Enzymatic acylation (e.g., by DesC) or chemical conjugation requires the nucleophilic, deprotonated form (), which is highly susceptible to oxidative degradation.

Core Recommendation: Store as a solid hydrochloride salt at -20°C . Perform all reactions in degassed buffers containing chelators (EDTA/DTPA) to prevent metal-catalyzed oxidation.

Critical Troubleshooting Guides (Q&A)

Section A: Storage & Degradation Issues

Q1: My stock solution has turned from colorless to a faint yellow/brown. Is it still usable?

Status: Compromised. Root Cause: This indicates oxidation. N-substituted hydroxylamines (

) are reducing agents. In the presence of oxygen and trace metals (especially Fe^{3+} or Cu^{2+}), they oxidize to nitrones or nitroso intermediates. The color comes from conjugated oxidation byproducts or metal-complexes. Corrective Action:

- Discard the solution.
- Validation: Check the UV-Vis spectrum. Pure N-hydroxycadaverine has low absorbance >250 nm. A broad shoulder appearing around 280–320 nm indicates nitron formation.
- Prevention: Always prepare fresh. If storage is mandatory, use 10 mM HCl (pH ~ 2) as the solvent and store under argon at -80°C .

Q2: I am seeing poor yields in my acylation reaction. Is the pH wrong? Status: Likely pH

Mismatch or Oxidation. Diagnostic:

- If pH < 7.0 : The hydroxylamine nitrogen () is protonated (), rendering it non-nucleophilic. It cannot attack the acyl-CoA or NHS-ester.
- If pH > 8.5 : The amine () starts to compete, but more critically, the rate of auto-oxidation increases exponentially.

Solution:

- Target pH 7.5 – 8.0.
- Buffer: Use HEPES or Phosphate (degassed).

- Additives: Include 1 mM DTPA (Diethylenetriaminepentaacetic acid) or EDTA to sequester trace iron, which acts as a catalyst for hydroxylamine decomposition.

Section B: Solubility & Handling

Q3: The compound is hygroscopic and difficult to weigh. How do I handle it? Status:Normal Property. Explanation: The dihydrochloride salt is extremely hygroscopic. Absorption of water leads to hydrolysis risks and weighing errors. Protocol:

- Allow the vial to warm to room temperature before opening to prevent condensation.
- Weigh quickly in a dry box or prepare a concentrated stock solution (e.g., 100 mM in water) immediately and determine the precise concentration via titration or quantitative NMR, rather than relying on solid weight.

Technical Data & Stability Logic

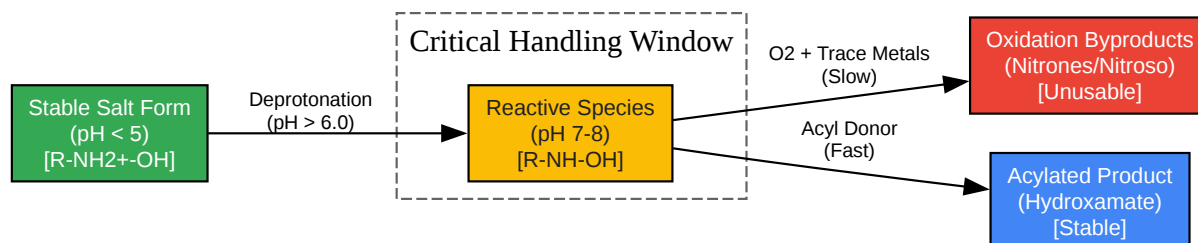
pKa and Protonation States

Understanding the protonation state is the key to stability.

Functional Group	Approx. pKa	State at pH 5.0	State at pH 8.0	Implication
Primary Amine ()	~10.5	Protonated ()	Protonated ()	Remains charged; good solubility.
Hydroxylamine ()	~6.0	Protonated ()	Deprotonated ()	pH 8.0 is the "Sweet Spot" for reaction but high risk for oxidation.

Degradation Pathway Visualization

The following diagram illustrates the transition from the stable salt form to the reactive (and unstable) free base.



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Validated Experimental Protocols

Protocol A: Preparation of Stable Stock Solution

Use this for long-term storage of the reference material.

- Solvent: 10 mM HCl (degassed).
- Dissolution: Dissolve the **N-(5-aminopentyl)hydroxylamine dihydrochloride** to a concentration of 50–100 mM.
- Aliquot: Dispense into single-use aliquots (avoid freeze-thaw cycles).
- Storage: Store at -80°C. Stability: >6 months.

Protocol B: Optimized Conjugation/Acylation Workflow

Use this for enzymatic (DesC) or chemical acylation.

- Buffer Prep: Prepare 100 mM HEPES, pH 8.0.
 - Crucial Step: Bubble Argon or Nitrogen through the buffer for 15 minutes.
 - Add 1 mM EDTA or DTPA.
- Reaction Assembly:
 - Thaw the acidic stock solution (from Protocol A) immediately before use.

- Add substrate (Acyl-CoA or NHS ester) to the buffer.
- Add N-(5-aminopentyl)hydroxylamine last.
- Incubation: Incubate at 37°C (enzymatic) or RT (chemical) under an inert atmosphere if possible.
- Quenching: Acidify to pH 3.0 with dilute HCl if the reaction needs to be stopped for analysis (stabilizes the product and remaining reactant).

References & Authoritative Grounding

- SidA/DesB Mechanism & Stability:
 - Source: This paper details the enzymatic generation of N-hydroxycadaverine and its inherent instability/reactivity in aerobic environments.
 - Citation: Hippler, M. et al. "Biosynthesis of desferrioxamine siderophores initiated by decarboxylases." Archives of Biochemistry and Biophysics, 2020.[1] [Link](#)
- The "pH Switch" in Acylation:
 - Source: Describes the pH-dependent acylation logic (N- vs O-acylation) and the pKa properties of the hydroxylamine group in deferoxamine precursors.
 - Citation: Kudo, F. et al. "Acetyl-CoA-Mediated Post-Biosynthetic Modification of Desferrioxamine B Generates N- and N-O-Acetylated Isomers Controlled by a pH Switch." ACS Chemical Biology, 2018. [Link](#)
- General Hydroxylamine Handling:
 - Source: Standard safety and stability data for hydroxylamine derivatives.
 - Citation: Sigma-Aldrich/Merck Safety Data Sheet (SDS) for Hydroxylamine Hydrochloride. [Link](#)
- Siderophore Biosynthesis Pathways:

- Source: Comprehensive review of the DesABCD pathway.
- Citation: Challis, G. L. "A widely distributed bacterial pathway for siderophore biosynthesis independent of nonribosomal peptide synthetases." ChemBioChem, 2005. [Link](#)

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Sources

- [1. par.nsf.gov \[par.nsf.gov\]](https://par.nsf.gov)
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